

Proper Disposal of Leonurine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Leonurine**

Cat. No.: **B1674737**

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **leonurine** in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Leonurine is classified as a skin and eye irritant.^[1] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn when handling this compound. All handling of solid **leonurine** should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any airborne particles. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.

Quantitative Data for Leonurine

The following table summarizes key quantitative data for **leonurine**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₁ N ₃ O ₅	[1] [2] [3] [4]
Molecular Weight	311.33 g/mol	[1] [3] [4]
CAS Number	24697-74-3	[1] [4]
Solubility in DMSO	30.3 mg/mL	[3]

Leonurine Disposal Protocol

As a solid irritant, **leonurine** must be disposed of as hazardous chemical waste. Do not dispose of solid **leonurine** down the drain or in regular trash.

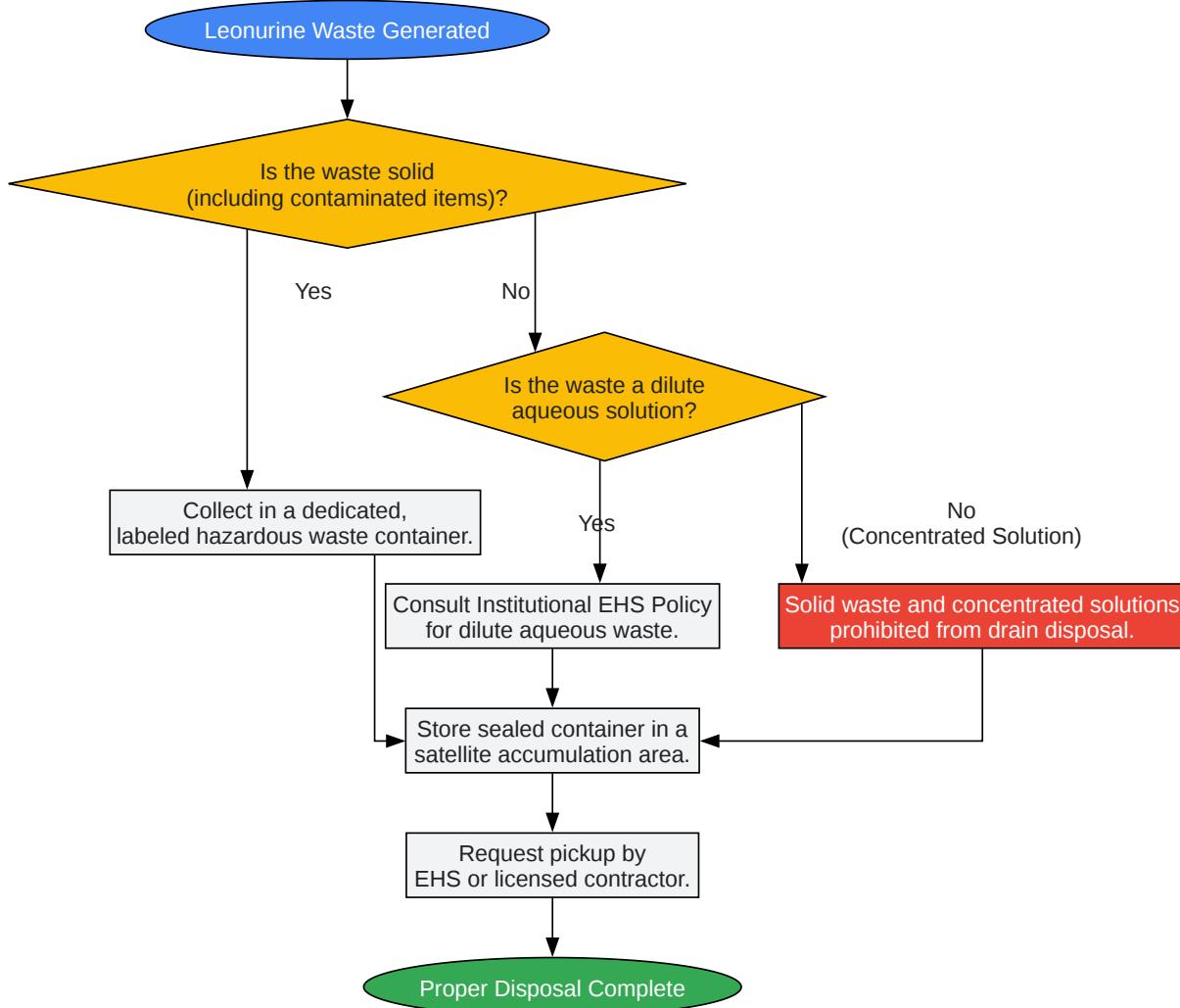
Experimental Protocol for Preparing Solid **Leonurine** Waste for Disposal:

- Segregation: Isolate **leonurine** waste from other chemical waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.
- Containerization:
 - Use a high-density polyethylene (HDPE) or other chemically resistant container with a secure, leak-proof lid.
 - The container must be clean and dry before the first addition of waste.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "**Leonurine**," and the appropriate hazard symbols (e.g., irritant).
 - Include the accumulation start date (the date the first waste is added to the container).
- Collection of Waste:
 - Place all solid **leonurine** waste, including contaminated items such as weighing paper, gloves, and paper towels, into the designated container.

- For items heavily contaminated with **leonurine**, it is best practice to double-bag them before placing them in the waste container.[5]
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.[6][7]
 - Ensure the storage area is away from incompatible materials.
- Disposal Request:
 - Once the container is full or has been in accumulation for the maximum allowable time (as per your institution's guidelines, often not exceeding one year), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[7][8]

Leonurine Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **leonurine**.

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Caption: **Leonurine** Disposal Workflow Diagram.

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